

comparative study of "2-Hydroxy-2-(oxolan-2-yl)acetic acid" derivatives

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Compound of Interest

Compound Name: 2-Hydroxy-2-(oxolan-2-yl)acetic acid

CAS No.: 152998-36-2

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Comparative Evaluation of **2-Hydroxy-2-(oxolan-2-yl)acetic Acid** Derivatives in Preclinical Drug Discovery

Executive Summary & Strategic Context

The oxolane (tetrahydrofuran) ring is a privileged pharmacophore, widely recognized for its ability to modulate the lipophilicity, solubility, and target-binding affinity of active pharmaceutical ingredients (APIs). Specifically, **2-hydroxy-2-(oxolan-2-yl)acetic acid** (also referred to as tetrahydrofuryl glycolic acid or THGA) serves as a highly versatile, bifunctional chiral building block.

Because the free carboxylic acid moiety often exhibits poor membrane permeability and rapid renal clearance, medicinal chemists frequently derivatize THGA to optimize its pharmacokinetic (PK) profile. The tetrahydrofuran motif is a key structural feature in numerous biologically active compounds, and its derivatives are of significant interest in medicinal chemistry due to their unique spatial geometry [1]. Furthermore, studies on related oxolane-acetic acid derivatives

have demonstrated their potent biological signaling capabilities, functioning as highly specific semiochemicals and active biological probes [2].

This guide objectively compares the free acid with its primary derivatives—esters, amides, and bioisosteric fluoro-derivatives—providing actionable experimental data and self-validating protocols to assist researchers in selecting the optimal scaffold for lead optimization.

Causality in Scaffold Selection: A Mechanistic Comparison

Understanding the baseline physical properties of the oxolane ring is critical for predicting the behavior of its derivatives [3]. Derivatization directly dictates the metabolic fate and target engagement of the molecule:

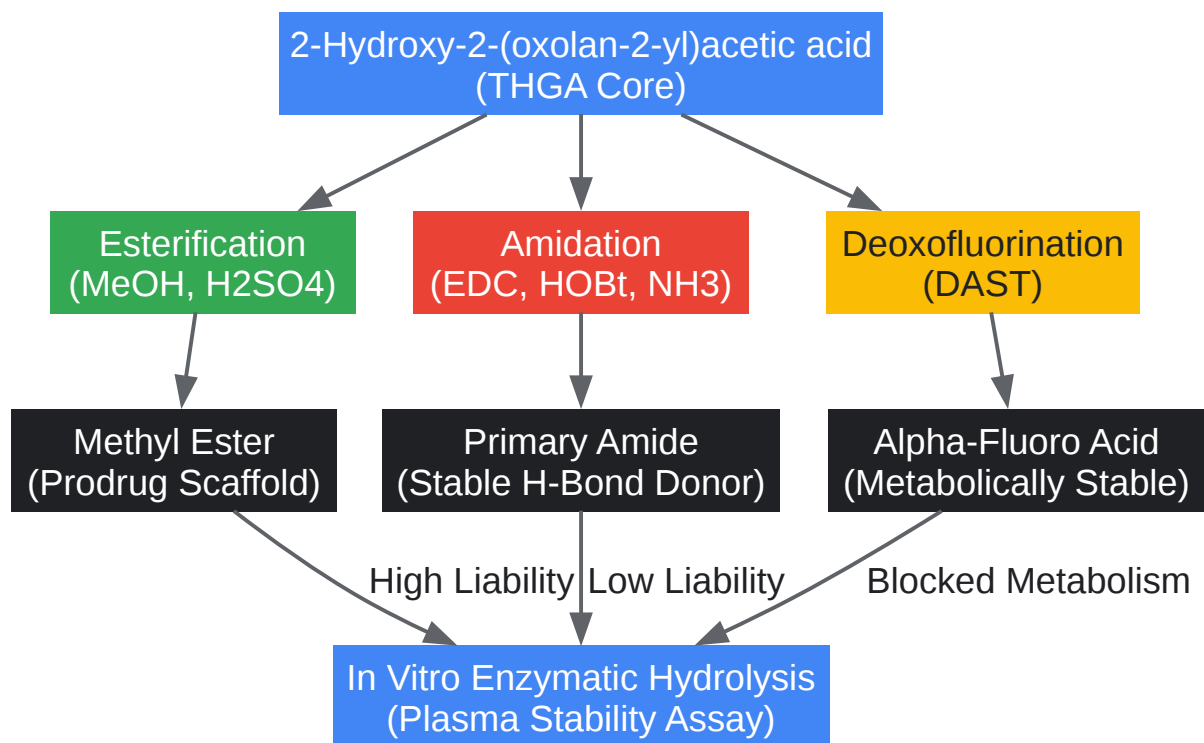
- **THGA Methyl Ester (Prodrug Scaffold):** Masking the carboxylic acid as an ester significantly increases the partition coefficient (LogP), enhancing passive cellular permeability. However, this comes at the cost of metabolic stability, as the ester is highly susceptible to rapid hydrolysis by ubiquitous plasma esterases.
- **THGA Amide (Stable H-Bond Donor):** Converting the acid to a primary or secondary amide offers enhanced hydrogen-bonding interactions with target proteins. Amides demonstrate superior resistance to enzymatic degradation compared to esters, making them ideal for systemic circulation.
- **2-Fluoro-2-(oxolan-2-yl)acetic acid (Bioisosteric Replacement):** Replacing the alpha-hydroxyl group with fluorine lowers the pKa of the adjacent acid via inductive effects and blocks phase II glucuronidation. This modification significantly increases the metabolic half-life while maintaining a polar surface area similar to the parent compound.

Quantitative Performance Comparison

The following table summarizes the physicochemical and pharmacokinetic properties of THGA and its primary synthetic alternatives.

Derivative	ClogP (Predicted)	Aqueous Solubility (mg/mL)	Plasma Half-Life ()	Primary Synthetic Yield	Primary Application
THGA (Free Acid)	-0.45	>50	>24 h	N/A	Starting Material / Core
THGA Methyl Ester	0.82	15	<1 h (Labile)	85%	Permeable Prodrug
THGA Amide	-0.10	35	>12 h (Stable)	78%	Systemic API Scaffold
2-Fluoro-THGA	0.15	20	>24 h	62%	Metabolically Stable Lead

Divergent Synthetic Workflows & Metabolic Logic



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Fig 1. Divergent synthetic workflows of THGA and their resulting metabolic liabilities.

Self-Validating Experimental Methodologies

To ensure scientific integrity, the protocols provided below form a self-validating system. The synthesis of the derivative (Protocol A) is directly coupled with an in vitro stability assay (Protocol B) to verify that the intended physicochemical shift (e.g., esterase lability vs. amidase stability) was successfully achieved.

Protocol A: Synthesis of 2-Hydroxy-2-(oxolan-2-yl)acetamide

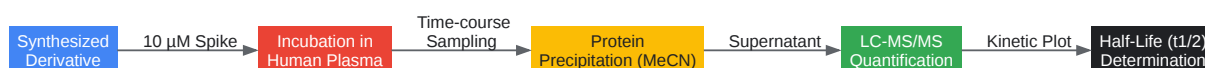
Objective: Convert the free acid to a stable amide to improve systemic half-life.

- Activation: Dissolve 1.0 eq of THGA in anhydrous N,N-Dimethylformamide (DMF). Add 1.2 eq of EDC·HCl and 1.2 eq of HOBt. Stir at 0°C for 30 minutes to form the active ester.
 - Causality: HOBt is utilized specifically to suppress the racemization of the sensitive alpha-chiral center during carbodiimide activation, ensuring the stereochemical integrity of the oxolane derivative is maintained.
- Nucleophilic Addition: Introduce 5.0 eq of ammonium bicarbonate to the reaction mixture. Stir at room temperature for 12 hours under an inert atmosphere.
- Work-up: Dilute the mixture with ethyl acetate and wash sequentially with saturated aqueous and brine.
 - Causality: The basic bicarbonate wash selectively deprotonates and removes any unreacted free acid starting material, as well as the water-soluble HOBt byproducts, driving the organic layer toward high purity.
- Purification: Dry the organic layer over anhydrous , concentrate under reduced pressure, and purify via silica gel chromatography (DCM:MeOH 95:5) to yield the pure amide.

Protocol B: Self-Validating Plasma Stability Assay

Objective: Quantify the metabolic resistance of the synthesized amide versus the ester derivative.

- Matrix Preparation: Thaw pooled human plasma and buffer with 0.1 M phosphate buffer (pH 7.4) to a 50% v/v solution to mimic physiological pH.
- Incubation: Spike the THGA derivative into the plasma matrix to a final concentration of 10 μ M. Incubate at 37°C in a shaking water bath.
- Kinetic Quenching: At designated time points (0, 15, 30, 60, 120 mins), extract 50 μ L aliquots and immediately quench by adding 150 μ L of ice-cold acetonitrile containing an internal standard.
 - Causality: The sudden introduction of cold organic solvent instantly denatures and precipitates plasma proteins (including esterases/amidases), halting enzymatic hydrolysis and perfectly "freezing" the kinetic state for accurate quantification.
- Analysis: Centrifuge the quenched samples at 14,000 rpm for 10 minutes. Analyze the supernatant via LC-MS/MS to quantify the remaining parent compound and calculate the



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Fig 2. Self-validating workflow for assessing derivative metabolic stability.

References

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